

Personal protective equipment for handling GSK2798745

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Compound of Interest

Compound Name: GSK2798745

Cat. No.: B607803

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Essential Safety and Handling Guide for GSK2798745

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This document provides crucial safety and logistical information for researchers, scientists, and drug development professionals handling **GSK2798745**. The following procedural guidance is designed to ensure safe operational use and proper disposal of this potent and selective transient receptor potential vanilloid 4 (TRPV4) ion channel blocker.

GSK2798745 is a clinical candidate for the treatment of pulmonary edema associated with congestive heart failure.[1][2][3] While clinical studies in healthy volunteers and patients with stable heart failure have shown it to be well-tolerated with no significant safety issues, it is imperative to handle this compound with appropriate care in a laboratory setting.[4]

Personal Protective Equipment (PPE)

Given that a specific Safety Data Sheet (SDS) for **GSK2798745** may not be readily available to all users, the following PPE recommendations are based on general best practices for handling potent, powdered chemical compounds in a laboratory environment. It is mandatory to consult the official SDS from your supplier upon receipt of the compound and before commencing any work.

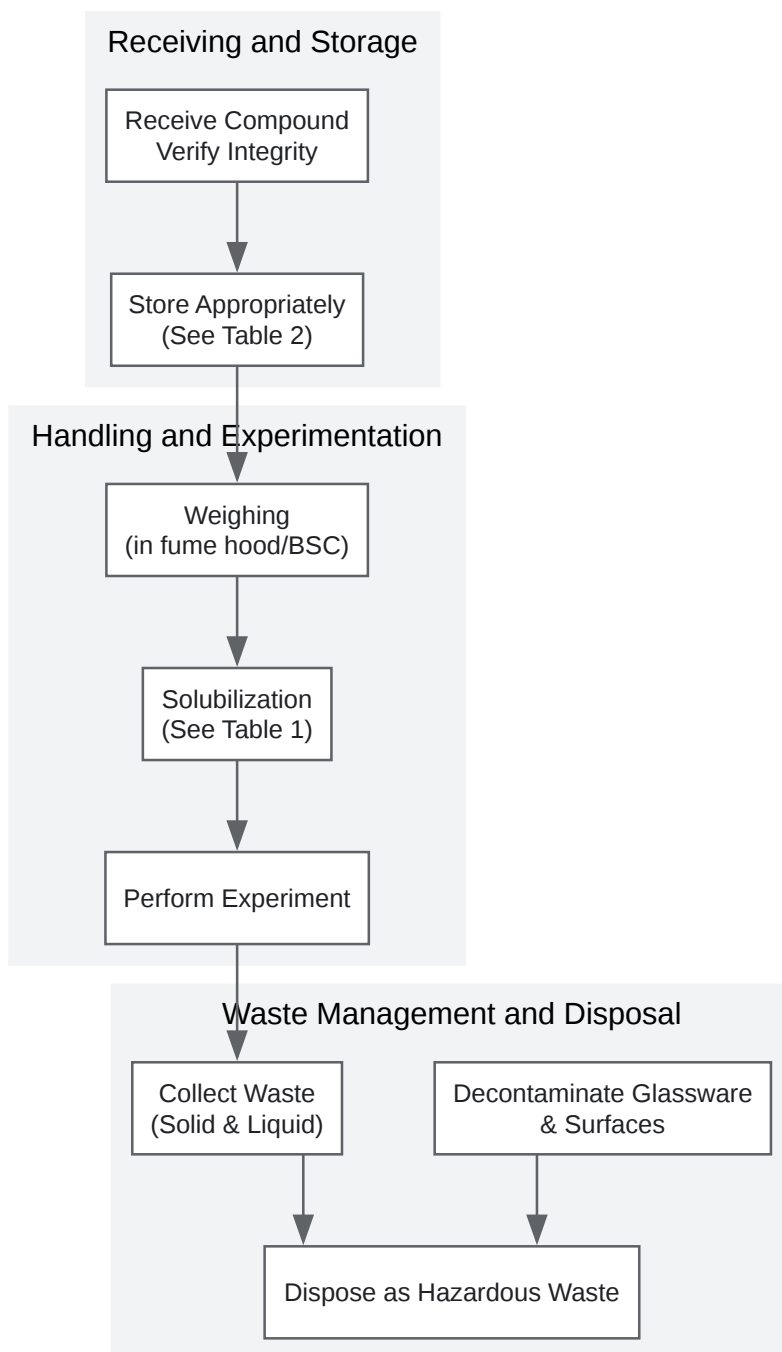
Always wear the following PPE when handling **GSK2798745**:

- **Gloves:** Nitrile or latex gloves should be worn at all times.^[5] For extended procedures or when there is a risk of splash, consider double-gloving. Discard gloves immediately after handling the compound and wash hands thoroughly.
- **Eye Protection:** Safety glasses with side shields or chemical splash goggles are mandatory to protect against accidental splashes or aerosolized powder.
- **Lab Coat:** A fully buttoned lab coat provides a crucial barrier to protect personal clothing and skin from contamination.
- **Respiratory Protection:** When handling the powdered form of **GSK2798745** outside of a certified chemical fume hood or biological safety cabinet, a properly fitted respirator (e.g., N95 or higher) is strongly recommended to prevent inhalation.

Operational Plan: From Receipt to Disposal

A systematic approach is essential for the safe handling and use of **GSK2798745**. The following workflow outlines the key steps from receiving the compound to its final disposal.

Standard Operational Workflow for Handling GSK2798745



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Standard operational workflow for handling **GSK2798745**.

Quantitative Data Summary

The following tables summarize key quantitative information for **GSK2798745**.

Table 1: Solubility

Solvent	Solubility
DMSO	250 mg/mL (ultrasonic)

Data sourced from multiple suppliers. Always refer to the supplier-specific data sheet for the most accurate information.

Table 2: Storage Conditions

Form	Temperature	Duration
Powder	-20°C	3 years
Powder	4°C	2 years
In DMSO	-80°C	2 years
In DMSO	-20°C	1 year

Data sourced from multiple suppliers. Always refer to the supplier-specific data sheet for storage recommendations.

Experimental Protocols

Protocol for Preparation of a 10 mM Stock Solution in DMSO:

- Preparation: Ensure all necessary PPE is worn. Perform all operations within a certified chemical fume hood or biological safety cabinet.
- Weighing: Carefully weigh the desired amount of **GSK2798745** powder (Molecular Weight: 460.53 g/mol) into a sterile, conical tube.

- **Solubilization:** Add the appropriate volume of high-purity DMSO to achieve a 10 mM concentration. For example, to prepare a 10 mM stock solution from 1 mg of **GSK2798745**, add 217.14 μ L of DMSO.
- **Dissolution:** Vortex the solution thoroughly. Gentle heating to 37°C and sonication can be used to aid dissolution.
- **Storage:** Aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles. Store at -20°C or -80°C as per the storage guidelines.

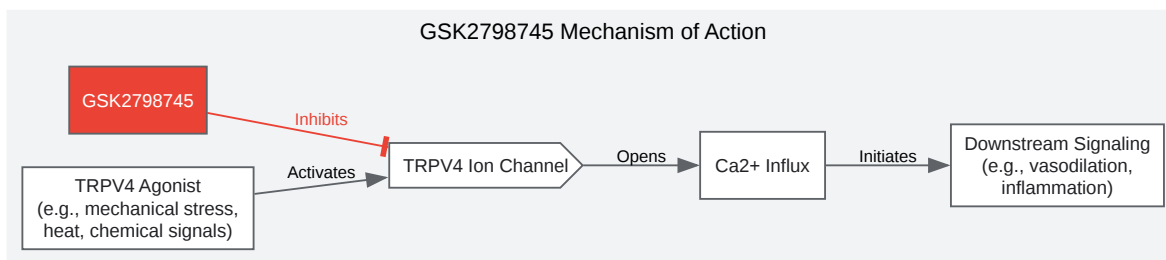
Disposal Plan

Proper disposal of **GSK2798745** and any contaminated materials is critical to prevent environmental contamination and ensure regulatory compliance.

- **Solid Waste:** Unused or expired powdered **GSK2798745** should be disposed of as hazardous chemical waste. Do not dispose of in regular trash.
- **Liquid Waste:** Solutions containing **GSK2798745**, as well as any solvent used for rinsing contaminated glassware, should be collected in a designated, labeled hazardous waste container.
- **Contaminated Materials:** All disposable materials that have come into contact with **GSK2798745**, such as pipette tips, tubes, and gloves, should be collected in a sealed bag and disposed of as hazardous chemical waste.

TRPV4 Signaling Pathway Inhibition

GSK2798745 acts as a potent and selective blocker of the TRPV4 ion channel. The following diagram illustrates this inhibitory action at a high level.



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